

Benchmarking the efficiency of CsPbI₃ solar cells against other inorganic perovskites

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Compound of Interest

Compound Name: cesium;triiodide

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Inorganic Perovskite Solar Cells: A Comparative Efficiency Benchmark of CsPbI₃

A deep dive into the performance of all-inorganic cesium lead iodide (CsPbI₃) perovskite solar cells compared to its bromide and chloride counterparts, offering a comprehensive look at their potential in the rapidly advancing field of photovoltaics.

In the quest for stable and efficient next-generation solar energy, all-inorganic perovskites have emerged as a promising class of materials, circumventing the instability issues associated with their organic-inorganic hybrid predecessors. Among these, cesium lead iodide (CsPbI₃) has garnered significant attention due to its optimal bandgap for single-junction and tandem solar cell applications. This guide provides a comparative benchmark of CsPbI₃ solar cells against other prominent inorganic perovskites, namely cesium lead bromide (CsPbBr₃) and cesium lead chloride (CsPbCl₃), focusing on key performance metrics and the experimental protocols for their fabrication and characterization.

Performance Benchmark: A Tale of Three Halides

The efficiency of a solar cell is primarily determined by four key parameters: power conversion efficiency (PCE), open-circuit voltage (Voc), short-circuit current density (Jsc), and fill factor (FF). The following tables summarize the reported performance metrics for CsPbI₃, CsPbBr₃, and CsPbCl₃ based solar cells, showcasing the current state-of-the-art.

Table 1: Photovoltaic Performance of CsPbI_3 Solar Cells

Power Conversion Efficiency (PCE)	Open-Circuit Voltage (Voc)	Short-Circuit Current Density (Jsc)	Fill Factor (FF)
> 21% [1] [2]	~1.27 V [1] [2]	> 20 mA/cm ²	> 80%

Table 2: Photovoltaic Performance of CsPbBr_3 Solar Cells

Power Conversion Efficiency (PCE)	Open-Circuit Voltage (Voc)	Short-Circuit Current Density (Jsc)	Fill Factor (FF)
~10.26%	~1.39 V [3]	~8.22 mA/cm ² [3]	~74% [3]

Table 3: Photovoltaic Performance of CsPbCl_3 Solar Cells

Power Conversion Efficiency (PCE)	Open-Circuit Voltage (Voc)	Short-Circuit Current Density (Jsc)	Fill Factor (FF)
< 5% [4]	High	Low	Moderate

As the data illustrates, CsPbI_3 stands out with the highest power conversion efficiencies, exceeding 21% in recent studies.[\[1\]](#)[\[2\]](#) This is largely attributed to its near-ideal bandgap of approximately 1.73 eV, which allows for efficient absorption of the solar spectrum.[\[2\]](#)[\[5\]](#) In contrast, CsPbBr_3 , while demonstrating excellent stability, suffers from a wider bandgap of around 2.3 eV, limiting its light absorption and thus its short-circuit current density and overall efficiency.[\[3\]](#)[\[4\]](#)[\[5\]](#) CsPbCl_3 , with an even larger bandgap of about 3.0 eV, is generally considered unsuitable for single-junction solar cells but may have applications in other optoelectronic devices.[\[4\]](#)

A significant challenge for CsPbI_3 is its phase instability, where the desired photoactive black phase ($\alpha\text{-CsPbI}_3$) can readily transition to a non-perovskite yellow phase ($\delta\text{-CsPbI}_3$) at ambient conditions, leading to performance degradation.[\[5\]](#)[\[6\]](#) Much of the research on CsPbI_3 solar

cells is therefore focused on strategies to stabilize the black phase, such as compositional engineering and the use of additives.[6] CsPbBr₃, on the other hand, is known for its superior intrinsic and environmental stability.[5]

Experimental Protocols: Fabricating High-Efficiency Inorganic Perovskite Solar Cells

The fabrication of high-performance inorganic perovskite solar cells is a multi-step process requiring precise control over layer deposition and material quality. Below is a generalized experimental protocol for the fabrication of a typical n-i-p planar perovskite solar cell.

Substrate Preparation:

- Patterned fluorine-doped tin oxide (FTO) coated glass substrates are sequentially cleaned in an ultrasonic bath with detergent, deionized water, acetone, and isopropanol.
- The cleaned substrates are then treated with UV-ozone for 15-20 minutes to remove any residual organic contaminants and improve the wettability of the surface.

Deposition of Electron Transport Layer (ETL):

- A compact layer of titanium dioxide (c-TiO₂) is often deposited on the FTO substrate. This can be achieved through methods like spray pyrolysis or spin coating of a precursor solution followed by annealing at high temperatures (e.g., 450-500 °C).
- Alternatively, a tin oxide (SnO₂) layer can be deposited via spin coating of a nanoparticle solution followed by a lower temperature annealing step.

Perovskite Layer Deposition (One-Step Solution Processing):

- A precursor solution is prepared by dissolving cesium halide (e.g., CsI) and lead halide (e.g., PbI₂) in a suitable solvent such as a mixture of dimethylformamide (DMF) and dimethyl sulfoxide (DMSO).
- The precursor solution is spin-coated onto the ETL-coated substrate in a nitrogen-filled glovebox.

- During the spin-coating process, an anti-solvent (e.g., chlorobenzene or ethyl acetate) is often dripped onto the spinning substrate to induce rapid and uniform crystallization of the perovskite film.
- The film is then annealed at a specific temperature (e.g., 100-150 °C for CsPbI_3) to promote grain growth and remove residual solvent.

Deposition of Hole Transport Layer (HTL):

- A solution of a hole-transporting material, such as Spiro-OMeTAD, is prepared in a solvent like chlorobenzene, often with additives like lithium bis(trifluoromethanesulfonyl)imide (Li-TFSI) and 4-tert-butylpyridine (tBP) to improve conductivity and performance.
- The HTL solution is then spin-coated on top of the perovskite layer.

Deposition of Metal Electrode:

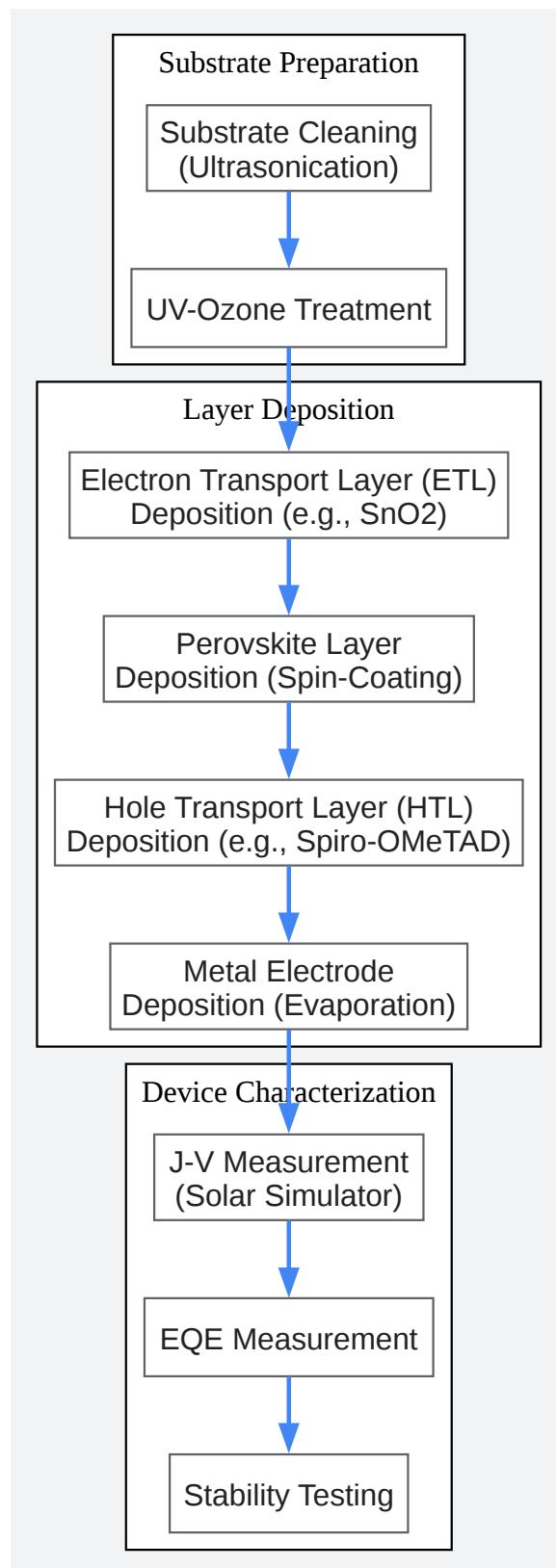
- Finally, a metal back contact, typically gold (Au) or silver (Ag), is deposited on top of the HTL via thermal evaporation under high vacuum.

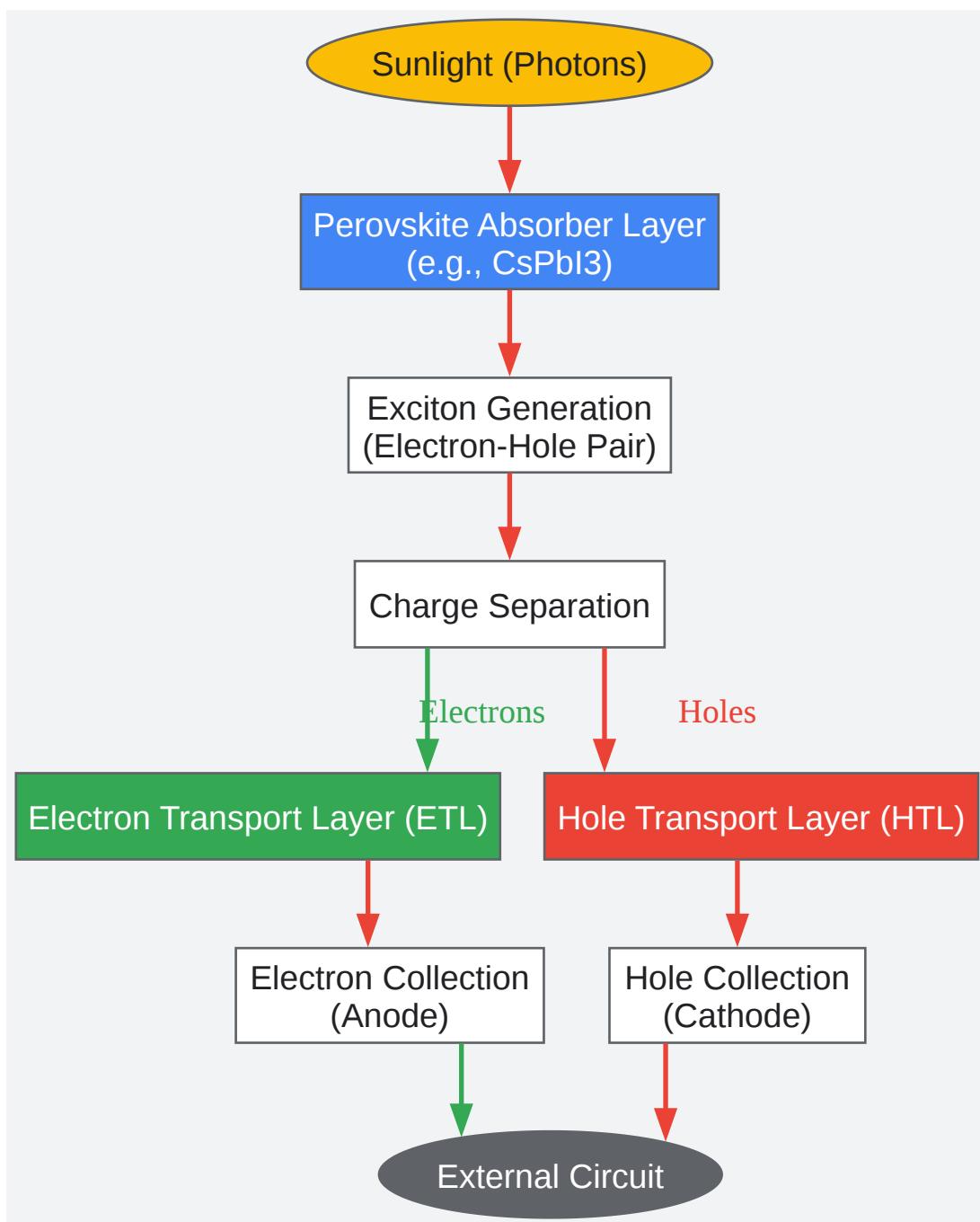
Characterization:

- The current density-voltage (J-V) characteristics of the completed solar cell are measured under simulated AM 1.5G solar illumination (100 mW/cm²) using a solar simulator.
- The external quantum efficiency (EQE) is measured to determine the cell's efficiency at converting photons of different wavelengths into charge carriers.
- The stability of the device is assessed by monitoring its performance over time under various stress conditions, such as continuous illumination, elevated temperature, and controlled humidity.

Workflow and Structural Logic

To visualize the intricate relationships and processes involved, the following diagrams illustrate the general workflow for fabricating inorganic perovskite solar cells and a simplified signaling pathway of charge generation and transport.





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References

- 1. scispace.com [scispace.com]
- 2. A comparative study of the mechanical stability, electronic, optical and photocatalytic properties of CsPbX₃ (X = Cl, Br, I) by DFT calculations for ... - RSC Advances (RSC Publishing) DOI:10.1039/D2RA04591E [pubs.rsc.org]
- 3. psecommunity.org [psecommunity.org]
- 4. researchgate.net [researchgate.net]
- 5. pubs.rsc.org [pubs.rsc.org]
- 6. Fabrication of High-Quality CsPbI₃ Perovskite Films with Phosphorus Pentachloride Additive for Highly Stable Solar Cells - PubMed [pubmed.ncbi.nlm.nih.gov]
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